

Application Note: Quantitative Lipid Extraction from Plasma using a Triglyceride-d5 Internal Standard

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 20:0-20:1-20:0 TG-d5

Cat. No.: B15622410

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Accurate quantification of lipids in plasma is crucial for understanding metabolic diseases, biomarker discovery, and monitoring therapeutic interventions. Triglycerides (TGs) are a key class of lipids, and their levels are of significant clinical interest. This application note details a robust protocol for the extraction of lipids from plasma for quantitative analysis, employing a deuterated triglyceride internal standard (TG-d5) to ensure high accuracy and precision. The use of a stable isotope-labeled internal standard is essential for correcting for lipid losses during sample preparation and for mitigating matrix effects during mass spectrometry analysis. [1][2] This protocol is based on the widely used Folch method, which provides efficient extraction of a broad range of lipids.[2][3]

Quantitative Data Summary

The use of a deuterated internal standard, such as TG-d5, in conjunction with liquid chromatography-mass spectrometry (LC-MS) allows for highly accurate and precise

quantification of triglycerides in plasma. Below is a summary of typical performance data for such methods.

Parameter	Typical Value	Description
Linearity (R^2) for TG	> 0.999	The response is linear over a wide concentration range, demonstrating the method's ability to accurately quantify both low and high abundance TGs.[4]
Precision (CV)	< 15%	The coefficient of variation is consistently low, indicating high reproducibility of the extraction and analysis. For targeted TG analysis, CVs can be even lower, in the range of 0.90% to 1.35% at medically relevant concentrations.[4][5]
Recovery	> 90%	The extraction efficiency for triglycerides is high, ensuring that the majority of the analyte is recovered from the plasma matrix.
Lower Limit of Quantification (LLOQ)	Analyte Dependent	The LLLOQ is determined for each specific triglyceride species and is typically in the low ng/mL range, allowing for the quantification of less abundant TGs.

Experimental Protocol

This protocol details the steps for lipid extraction from human plasma using a modified Folch method with a TG-d5 internal standard.

Materials and Reagents:

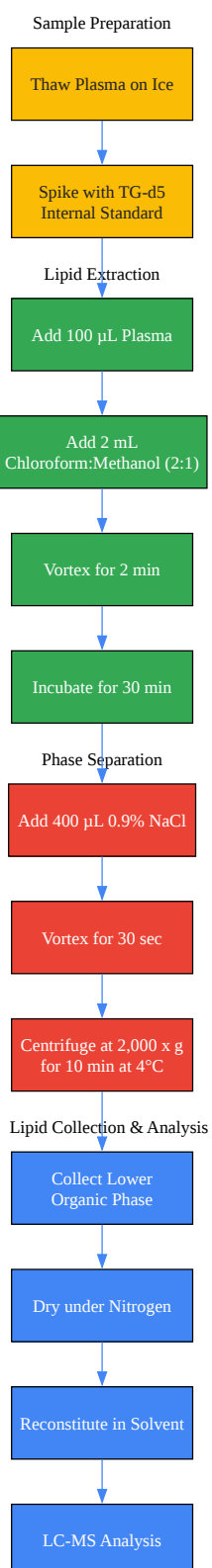
- Human plasma (thawed on ice)
- Triglyceride-d5 (TG-d5) internal standard solution (e.g., in chloroform/methanol)
- Chloroform (HPLC grade)
- Methanol (HPLC grade)
- 0.9% NaCl solution (or 0.88% KCl)
- Glass centrifuge tubes with PTFE-lined caps
- Pipettes and tips
- Vortex mixer
- Centrifuge (capable of 2,000 x g and 4°C)
- Nitrogen evaporator

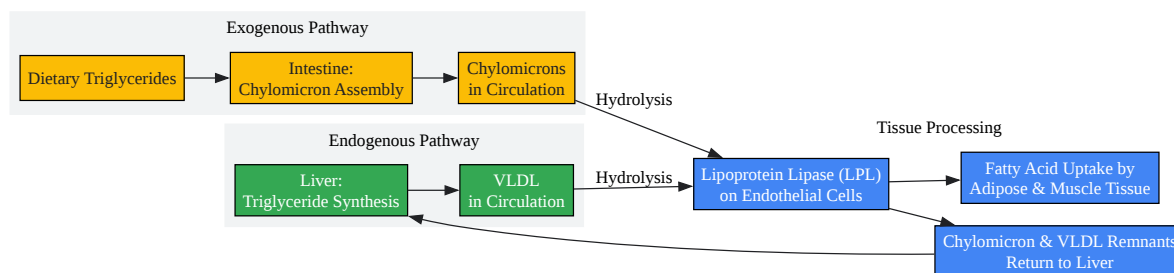
Procedure:

- Sample Preparation:
 - Thaw frozen plasma samples on ice to prevent lipid degradation.[\[2\]](#)
 - To a clean glass centrifuge tube, add a known amount of the TG-d5 internal standard solution. The amount should be optimized to be within the linear range of the analytical method.
- Lipid Extraction:
 - Add 100 µL of the thawed plasma sample to the tube containing the internal standard.
 - Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture to the tube.

- Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and to precipitate proteins.[\[2\]](#)
- Incubate the mixture at room temperature for 30 minutes.
- Phase Separation:
 - Add 400 μ L of 0.9% NaCl solution to the tube to induce phase separation.
 - Vortex the mixture for 30 seconds.
 - Centrifuge the sample at 2,000 x g for 10 minutes at 4°C. This will result in two distinct phases: an upper aqueous phase and a lower organic phase containing the lipids. A protein disk may be visible at the interface.[\[2\]](#)[\[6\]](#)
- Lipid Collection:
 - Carefully collect the lower organic phase using a glass Pasteur pipette, avoiding the protein disk and the upper aqueous phase.
 - Transfer the organic phase to a new clean glass tube.
- Drying and Reconstitution:
 - Evaporate the solvent from the collected organic phase to dryness under a gentle stream of nitrogen gas.
 - Reconstitute the dried lipid extract in a solvent suitable for the subsequent LC-MS analysis (e.g., 100 μ L of isopropanol or methanol/chloroform 1:1 v/v).
- Analysis:
 - The reconstituted lipid extract is now ready for injection into an LC-MS system for quantitative analysis of triglycerides.

Experimental Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. [Lipid Metabolism | Anatomy and Physiology II](https://courses.lumenlearning.com) [courses.lumenlearning.com]
- 3. [Triglyceride Metabolism: Structure, Regulation, and Role in Metabolic Diseases](https://www.metwarebio.com) [metwarebio.com]
- 4. [Serum Lipidomics Profiling using LC-MS and High Energy Collisional Dissociation Fragmentation: Focus on Triglyceride Detection and Characterization - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- 5. [Comparison between the triglycerides standardization of routine methods used in Japan and the chromotropic acid reference measurement procedure used by the CDC Lipid Standardization Programme - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- 6. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- To cite this document: BenchChem. [Application Note: Quantitative Lipid Extraction from Plasma using a Triglyceride-d5 Internal Standard]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15622410/docs#application-note-quantitative-lipid-extraction-from-plasma-using-a-triglyceride-d5-internal-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)